

Application Notes and Protocols: Solubility of Pitofenone Hydrochloride

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Compound of Interest

Compound Name: Pitofenone

Cat. No.: B1678488

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the solubility of **pitofenone** hydrochloride in various solvents. It is intended to serve as a practical guide for laboratory professionals engaged in the research and development of pharmaceutical formulations containing this active pharmaceutical ingredient (API).

Introduction to Pitofenone Hydrochloride

Pitofenone hydrochloride is an antispasmodic agent, often used in combination with other drugs to relieve pain and spasms of smooth muscles, such as those in the gastrointestinal and urinary tracts. A thorough understanding of its solubility characteristics is crucial for the development of stable, bioavailable, and effective dosage forms. This document outlines the solubility of **pitofenone** hydrochloride in a range of common pharmaceutical solvents and provides a detailed protocol for its solubility determination.

Solubility Data

The solubility of **pitofenone** hydrochloride has been determined in several organic and aqueous solvents. The following table summarizes the available quantitative data.

Solvent	Temperature	Solubility	Reference(s)
Ethanol	Not Specified	~30 mg/mL	
Dimethyl Sulfoxide (DMSO)	Not Specified	~25 mg/mL	
Dimethylformamide (DMF)	Not Specified	~30 mg/mL	
Water	Not Specified	2 mg/mL	
Ethanol:PBS (pH 7.2) (1:5)	Not Specified	~0.16 mg/mL	

Note: The provided solubility data is sourced from publicly available information from chemical suppliers. It is recommended to verify these values experimentally under specific laboratory conditions.

Experimental Protocol: Equilibrium Solubility Determination by Shake-Flask Method

The following protocol describes the widely accepted shake-flask method for determining the equilibrium solubility of a compound. This method is considered the "gold standard" for its reliability.

Principle

An excess amount of the solid compound is added to a specific solvent and agitated at a constant temperature until equilibrium is reached. At equilibrium, the concentration of the dissolved solute in the supernatant is measured, which represents the solubility of the compound in that solvent under the specified conditions.

Materials and Equipment

- **Pitofenone Hydrochloride** (crystalline solid)
- Selected solvents (e.g., Ethanol, DMSO, Water, Phosphate-Buffered Saline pH 7.4)

- Volumetric flasks
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF or PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance
- pH meter

Procedure

- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of **pitofenone** hydrochloride and add it to a series of scintillation vials. The amount should be sufficient to ensure that undissolved solid remains at the end of the experiment.
 - Add a known volume of the desired solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples at a constant speed (e.g., 150 rpm) for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration is no longer changing.
- Sample Collection and Preparation:

- After the equilibration period, remove the vials from the shaker and allow the undissolved solid to settle.
- Carefully withdraw an aliquot of the supernatant using a syringe.
- Immediately filter the aliquot through a 0.22 μm syringe filter into a clean vial. This step is critical to remove any undissolved particles.
- Dilute the filtered sample with a suitable solvent (usually the mobile phase of the analytical method) to a concentration within the calibration range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated analytical method, such as HPLC, to determine the concentration of **pitofenone** hydrochloride.
 - Prepare a calibration curve using standard solutions of known concentrations of **pitofenone** hydrochloride.
 - Calculate the solubility of **pitofenone** hydrochloride in the solvent by multiplying the measured concentration by the dilution factor.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

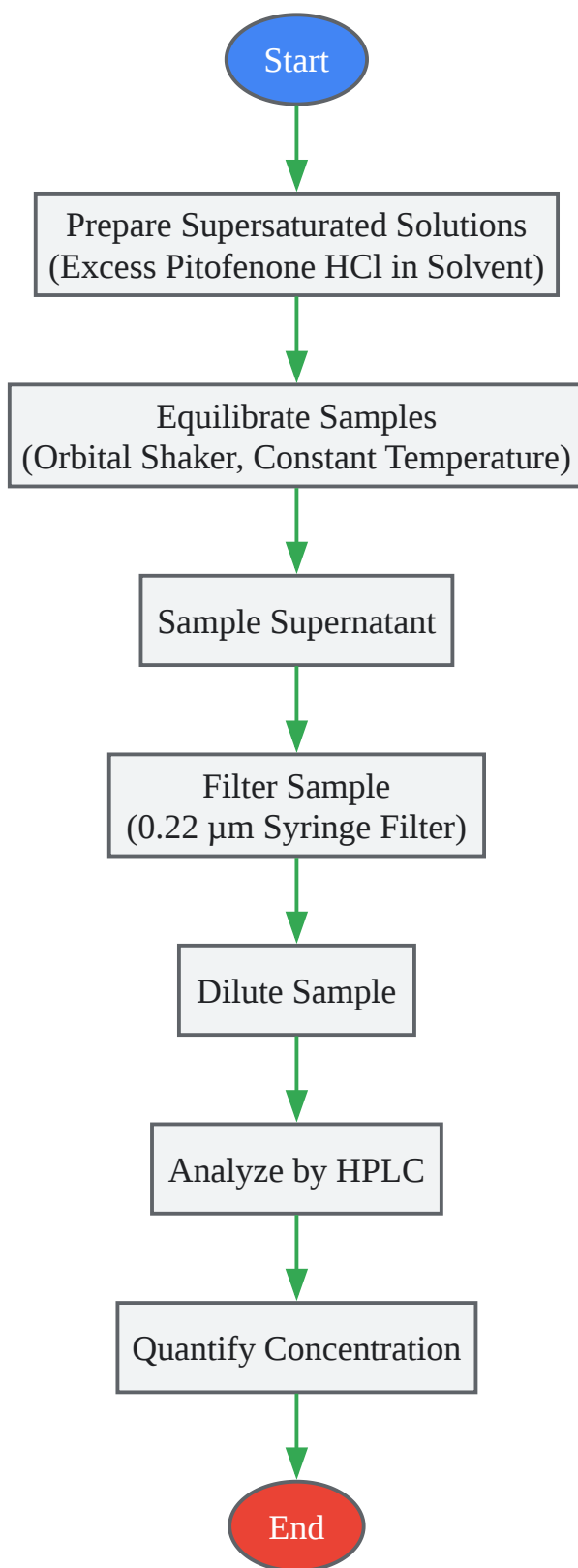
A reversed-phase HPLC method is suitable for the quantification of **pitofenone** hydrochloride.

- Column: C18 column (e.g., 4.6 x 150 mm, 5 μm)
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer, pH adjusted) and an organic solvent (e.g., acetonitrile or methanol). The exact ratio should be optimized for good peak shape and retention time.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10-20 μL

- Detection: UV-Vis detector at a wavelength where **pitofenone** hydrochloride has maximum absorbance (e.g., around 279 nm).
- Quantification: Based on the peak area of the analyte compared to a standard curve.

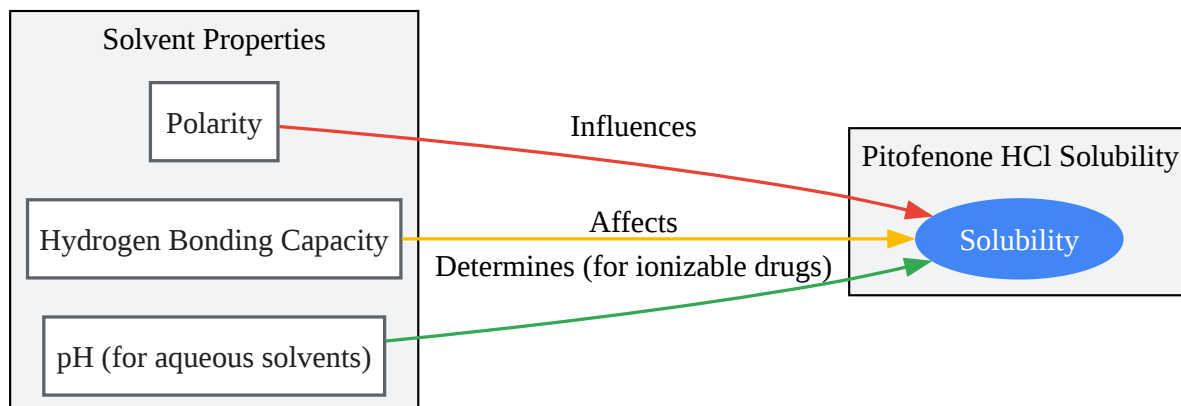
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the relationship between solvent properties and solubility.



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Caption: Experimental workflow for determining **pitofenone** hydrochloride solubility.



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